

# Physicochemical Properties of L-Proline-<sup>13</sup>C: A Technical Guide

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## Compound of Interest

Compound Name: *L-Proline-13C*

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This technical guide provides a comprehensive overview of the core physicochemical properties of <sup>13</sup>C-labeled L-Proline, a vital tool in metabolic research, drug development, and advanced analytical studies. Due to the nature of isotopic labeling, many fundamental physicochemical properties of L-Proline-<sup>13</sup>C are comparable to its unlabeled counterpart, L-Proline. The key difference lies in its molecular weight and its utility in techniques such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). This document summarizes key quantitative data, outlines relevant experimental protocols, and provides visualizations of pertinent biochemical pathways and analytical workflows.

## Core Physicochemical Data

The introduction of <sup>13</sup>C isotopes into the L-Proline molecule results in a predictable increase in its molecular weight. Other physical properties such as melting point and solubility are not significantly altered by this isotopic substitution. The following table summarizes the key physicochemical properties of both unlabeled L-Proline and its common <sup>13</sup>C isotopologues.

Property	L-Proline (Unlabeled)	L-Proline-1- <sup>13</sup> C	L-Proline- <sup>13</sup> C <sub>5</sub>
Molecular Formula	C <sub>5</sub> H <sub>9</sub> NO <sub>2</sub>	C <sub>4</sub> <sup>13</sup> CH <sub>9</sub> NO <sub>2</sub>	<sup>13</sup> C <sub>5</sub> H <sub>9</sub> NO <sub>2</sub>
Molecular Weight	115.13 g/mol [1]	116.12 g/mol [2]	120.09 g/mol [3]
Melting Point	221-228 °C (decomposes)[1][4][5]	Not significantly different from unlabeled L-Proline	Not significantly different from unlabeled L-Proline
Solubility in Water	1620 g/L at 25 °C[1]	Highly soluble	100 mg/mL[6]
Appearance	White crystalline solid/powder[4]	White solid	White solid
Odor	Odorless[1][4]	Odorless	Odorless
Taste	Sweet[1]	Not reported	Not reported
Optical Rotation [α] <sub>20</sub> /D	-80.9° (c=1 in water) [1]	Not reported	Not reported

## Experimental Protocols

The determination of the physicochemical properties of L-Proline-<sup>13</sup>C follows standard laboratory procedures for amino acids. The primary application of <sup>13</sup>C-labeled L-Proline is as a tracer or internal standard in NMR and mass spectrometry-based analyses.[6][7]

### Determination of Melting Point

The melting point of L-Proline-<sup>13</sup>C can be determined using a standard melting point apparatus.

- Apparatus: Capillary melting point apparatus.
- Procedure:
  - A small, dry sample of L-Proline-<sup>13</sup>C is packed into a capillary tube.
  - The capillary tube is placed in the melting point apparatus.

- The sample is heated at a controlled rate.
- The temperature range at which the sample melts is recorded.

## Determination of Solubility

The solubility of L-Proline- $^{13}\text{C}$  in a given solvent (e.g., water) can be determined by the equilibrium solubility method.

- Apparatus: Analytical balance, volumetric flasks, temperature-controlled shaker, filtration apparatus.
- Procedure:
  - An excess amount of L-Proline- $^{13}\text{C}$  is added to a known volume of the solvent in a sealed container.
  - The mixture is agitated in a temperature-controlled shaker until equilibrium is reached.
  - The saturated solution is filtered to remove any undissolved solid.
  - The concentration of L-Proline- $^{13}\text{C}$  in the filtrate is determined using a suitable analytical technique, such as HPLC or UV-Vis spectroscopy.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

$^{13}\text{C}$  NMR is a key analytical technique for confirming the isotopic labeling of L-Proline- $^{13}\text{C}$ .

- Apparatus: High-field NMR spectrometer.
- Procedure:
  - A sample of L-Proline- $^{13}\text{C}$  is dissolved in a suitable deuterated solvent (e.g.,  $\text{D}_2\text{O}$ ).
  - The solution is placed in an NMR tube.
  - $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are acquired. The  $^{13}\text{C}$  spectrum will show enhanced signals at the positions of isotopic enrichment.

## Mass Spectrometry (MS)

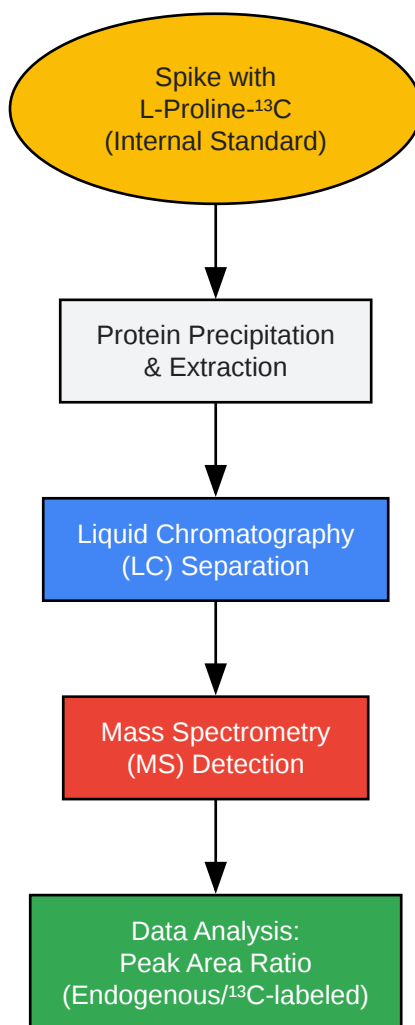
Mass spectrometry is used to confirm the molecular weight of L-Proline-<sup>13</sup>C and is a primary technique for its use as an internal standard.

- Apparatus: Mass spectrometer (e.g., LC-MS, GC-MS).
- Procedure:
  - A solution of L-Proline-<sup>13</sup>C is introduced into the mass spectrometer.
  - The sample is ionized, and the mass-to-charge ratio of the resulting ions is measured.
  - The resulting mass spectrum will show a molecular ion peak corresponding to the mass of the <sup>13</sup>C-labeled L-Proline.

## Visualizations

### Signaling Pathways and Experimental Workflows

L-Proline is a non-essential amino acid synthesized from glutamic acid. Its labeled form, L-Proline-<sup>13</sup>C, is invaluable for tracing this and related metabolic pathways.



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## References

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